Sulfaethoxypyridazine solubility and stability

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Compound Focus: Sulfaethoxypyridazine

CAS No.: 963-14-4
Cat. No.: S592505

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Chemical Profile and Scientific Context

Sulfaethoxypyridazine is a sulfonamide antibiotic. The provided data offers indirect insights into its properties, though not the specific numerical values you need.

Property	Available Information / Context
CAS Registry Number	963-14-4 [1]
Molecular Formula	$C_{12}H_{14}N_4O_3S$ [1]
Related Compound	Sulfamethoxypyridazine (a structurally similar sulfonamide) has established solubility in ethyl acetate + ethanol mixtures [2].
Stability Note	Sulfonamides as a class (e.g., sulfadiazine) are generally very stable in various aqueous solutions, including at different pH levels and temperatures, over extended periods (e.g., 70 days) [3].

Experimental and Analytical Context

While direct methodologies for **sulfaethoxypyridazine** are not detailed, the search results outline common scientific approaches relevant to studying its behavior.

- **Solubility Estimation**: For sulfonamide drugs, methods like the **extended Hansen approach** are used to estimate partial solubility parameters and predict solubility in different solvents. These models can incorporate a Flory-Huggins size correction term for improved accuracy in irregular solutions [4].
- **Stability Testing**: General stability investigations for pharmaceuticals in solution follow parameters like those outlined in ICH Q1A guidelines. This involves testing the compound under various conditions, including **different pH buffers, temperatures, and light exposure**, with regular sampling and analysis via techniques like HPLC-DAD/UV to track the concentration of the parent compound over time [3].
- **Analysis and Detection**: **Sulfaethoxypyridazine** is listed among the analytes in research focused on developing ultra-specific nanobodies for detecting the antibiotic sulfadimethoxine, highlighting its relevance as a structural analog in analytical science [5].

The following diagram illustrates a generalized experimental workflow for assessing drug stability, based on the protocols identified in the search results.
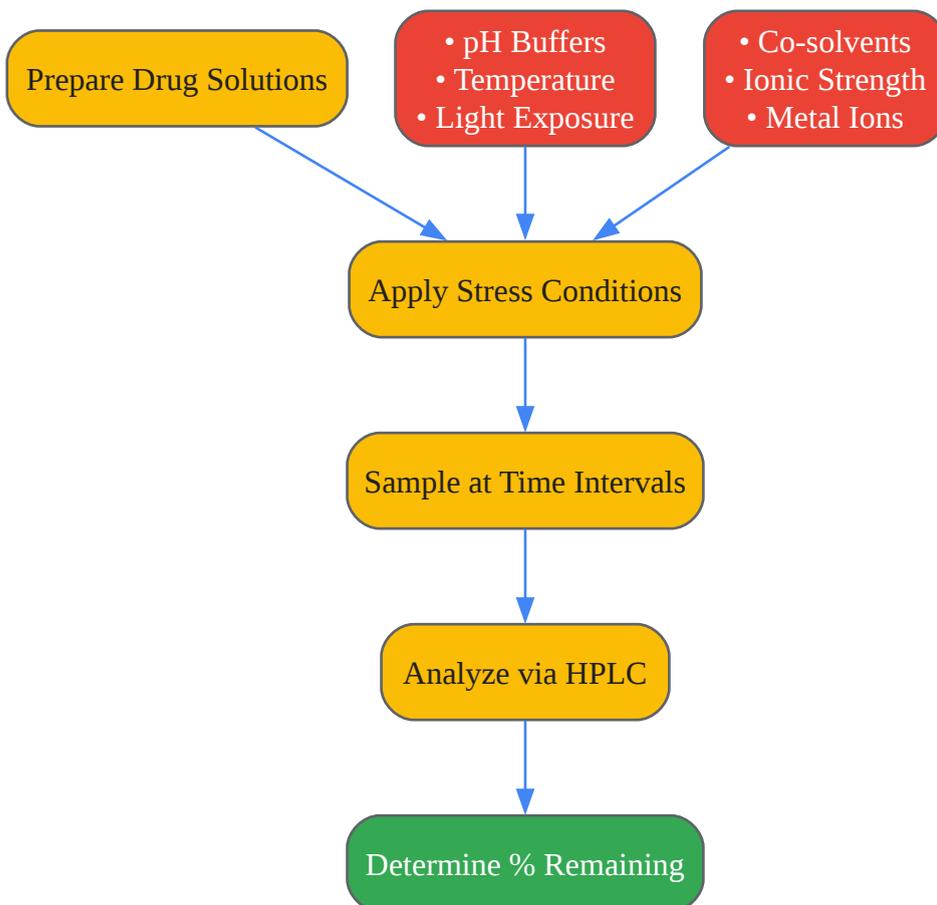
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A generalized workflow for drug stability testing

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References

1. Sulfaethoxypyridazine|963-14-4|MSDS [dcchemicals.com]

2. Prediction of sulfonamides' solubilities in the mixed ... [sciencedirect.com]

3. Stability of Important Veterinary Antibiotics Amoxicillin, ... [mdpi.com]

4. Predicting the Solubility of Sulfamethoxypyridazine in ... [sciencedirect.com]

5. Precise isolation and structural origin of an ultra-specific ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Sulfaethoxypyridazine solubility and stability]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b592505#sulfaethoxypyridazine-solubility-and-stability]

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